

Investigating the Role of Apoptosis Inducer 22 in Mitochondrial Apoptosis: A Technical Guide

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Compound of Interest		
Compound Name:	Apoptosis inducer 22	
Cat. No.:	B15541552	Get Quote

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Abstract

Apoptosis, or programmed cell death, is a critical process for maintaining tissue homeostasis, and its dysregulation is a hallmark of cancer. The intrinsic, or mitochondrial, pathway of apoptosis is a key target for therapeutic intervention. This technical guide provides an in-depth examination of **Apoptosis Inducer 22**, a research compound identified as QR-5, and its role in initiating mitochondrial apoptosis. By inhibiting the Wnt/β-catenin signaling pathway, **Apoptosis Inducer 22** triggers a cascade of events leading to mitochondrial dysfunction and the activation of the cell's intrinsic death machinery. This document outlines the inferred signaling pathway, presents relevant quantitative data, provides detailed experimental protocols to investigate these mechanisms, and includes visual diagrams to clarify complex processes.

Introduction to Apoptosis Inducer 22 (QR-5)

Apoptosis Inducer 22 (also known as QR-5) is a small molecule compound identified as an effective inducer of apoptosis, particularly in colon cancer cell lines. Its primary mechanism of action is the inhibition of the Wnt/ β -catenin signaling axis. The aberrant activation of this pathway is a known driver in many cancers, promoting cell proliferation and survival. By disrupting this pathway, **Apoptosis Inducer 22** promotes the degradation of β -catenin, a key transcriptional co-activator. The loss of β -catenin signaling is linked to the cessation of antiapoptotic signals, thereby sensitizing cancer cells to programmed cell death through the



mitochondrial pathway. Evidence suggests this process involves a reduction in mitochondrial membrane potential, a key indicator of intrinsic apoptosis.

Quantitative Data

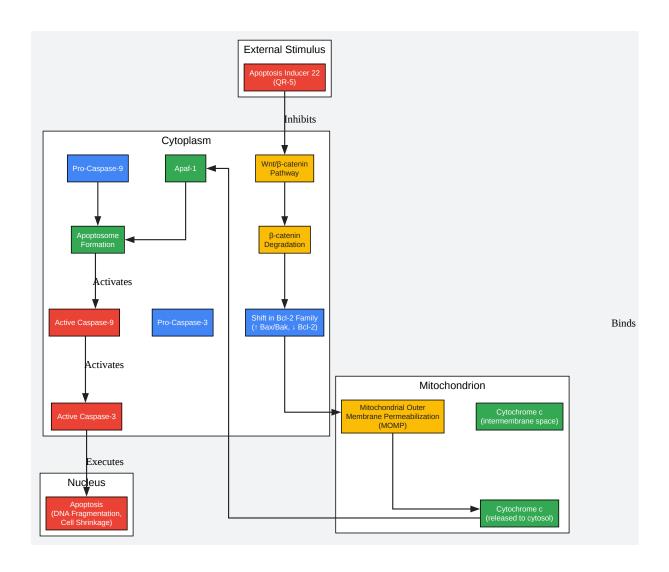
The following table summarizes the reported cytotoxic activity of **Apoptosis Inducer 22** (QR-5) in human colon cancer cell lines. The IC50 value represents the concentration of the compound required to inhibit the growth of 50% of the cell population.

Cell Line	Cancer Type	IC50 (μM)
SW480	Colon Cancer	63.1
HT29	Colon Cancer	46.5

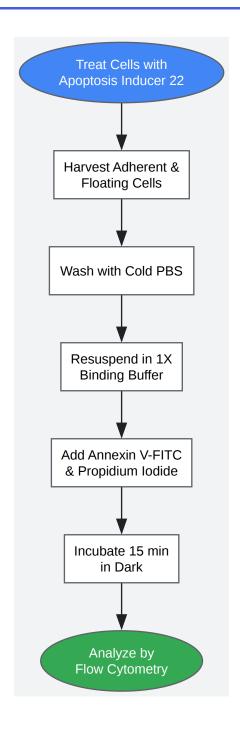
Inferred Signaling Pathway of Apoptosis Inducer 22

The induction of mitochondrial apoptosis by **Apoptosis Inducer 22** is hypothesized to occur through the following cascade. Inhibition of the Wnt signaling pathway leads to the degradation of β -catenin. In its absence, the transcription of survival genes is suppressed. This shifts the balance of Bcl-2 family proteins at the mitochondria, favoring pro-apoptotic members like Bax and Bak. These proteins permeabilize the outer mitochondrial membrane, leading to the release of cytochrome c, which then activates the caspase cascade, culminating in apoptosis.









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